Protriptyline reference standard certification

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Compound Focus: **Protriptyline Hydrochloride**

CAS No.: 1225-55-4

Cat. No.: S002183

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Certified Protriptyline Reference Standards

The table below summarizes the specifications for two certified protriptyline reference materials available from Cerilliant, a leading supplier. These are designed for use in precise analytical techniques [1] [2].

Product Name	Protriptyline HCl	Protriptyline-D3 HCl
Catalog Number	P-903 / P-903-1ML [1]	P-088 / P-088-1ML [2]
Certification	Certified Reference Material [1]	Certified Reference Material (Stable-Labeled Internal Standard) [2]
Concentration	1.0 mg/mL (as free base) [1]	100 µg/mL (as free base) [2]
Chemical Formula	$C_{19}H_{21}N \cdot HCl$ [1]	$C_{19}H_{18}D_3N \cdot HCl$ [2]
Molecular Weight	299.84 [1]	302.86 [2]
Solvent	Methanol [1]	Methanol [2]
Unit Size	1 mL/ampoule [1]	1 mL/ampoule [2]

Product Name	Protriptyline HCl	Protriptyline-D3 HCl
Primary Application	Calibration for LC/MS or GC/MS in clinical toxicology, forensic analysis, or urine drug testing [1]	Internal standard for isotope dilution methods in GC/MS or LC/MS for clinical toxicology, forensic analysis, or urine drug testing [2]
CAS Number	1225-55-4 [1]	1435934-21-6 [2]
List Price (USD)	$103.00 [1]	$108.00 [2]
Storage Condition	Freeze [1]	Freeze [2]

Experimental Protocols for Research Applications

Beyond its use as a reference standard, protriptyline itself has been investigated as a multi-target therapeutic agent in Alzheimer's disease (AD) research. The following experimental data outlines key methodologies used to evaluate its efficacy.

Molecular Docking for Multi-Target Screening

This protocol was used for the initial screening of protriptyline against several key AD targets [3].

- **Objective**: To screen 140 FDA-approved nervous system drugs for binding affinity against Acetylcholinesterase (AChE), β-secretase (BACE-1), and amyloid β (Aβ) protein.
- **Software Tool**: AutoDock 4.2 [3].
- **Procedure**:
  - The 3D structures of the protein targets (AChE, BACE-1, Aβ) were prepared.
  - The structures of the drug molecules, including protriptyline, were prepared for docking.
  - Docking simulations were run to predict the binding energy (ΔG) between each drug and each target.
  - Ligands were ranked based on their docking scores, with a focus on both binding affinity and the formation of specific interactions like hydrogen bonds [3].
- **Outcome**: Protriptyline was identified as one of the top candidates, showing strong predicted binding affinity and broad specificity across all three AD targets [3].

In Vitro Enzymatic Inhibition Assay

This method was used to confirm and quantify the inhibitory action of protriptyline on AChE [3].

- **Objective**: To determine the half-maximal inhibitory concentration (IC_{50}) of protriptyline against AChE.
- **Materials**: AChE enzyme, acetylthiocholine (substrate), DTNB (Ellman's reagent, which produces a yellow color when reacted with thiocholine), and protriptyline at various concentrations [3].
- **Procedure**:
  - AChE was incubated with different concentrations of protriptyline (ranging from 0.05–0.8 mM).
  - The substrate acetylthiocholine was added. AChE hydrolyzes the substrate to produce thiocholine.
  - DTNB was added, which reacts with thiocholine to form a yellow-colored product.
  - The rate of the reaction, proportional to the enzyme activity, was measured spectrophotometrically by monitoring the increase in absorbance at 412 nm.
  - The IC_{50} value (the concentration of drug that inhibits 50% of enzyme activity) was calculated from the dose-response curve [3].
- **Outcome**: Protriptyline exhibited potent AChE inhibition with an IC_{50} of 0.06 mM, the lowest among the tricyclic antidepressants tested, indicating it is a strong inhibitor [3].

In Vivo Study in an Alzheimer's Disease Model

This protocol describes a study investigating the neuroprotective effects of protriptyline in a rat model of AD [4].

- **Objective**: To evaluate the effect of protriptyline on spatial memory and neurochemical changes in a streptozotocin (STZ)-induced rat model of AD.
- **Animal Model**: Adult male Sprague-Dawley rats with intracerebroventricular (ICV) injection of STZ to induce AD-like phenotypes [4].
- **Treatment**: Rats were treated with protriptyline.
- **Behavioral Test**: **Morris Water Maze (MWM)** was used to assess spatial learning and memory.
  - A pool of water is used where a hidden platform is placed just below the water surface.
  - Rats are trained to find the platform using spatial cues around the room.
  - **Escape latency** (time taken to find the platform) and **path length** (distance swam) are measured. Shorter latency and path length indicate improved learning and memory [4].
- **Molecular Analysis**: After behavioral tests, brain tissues (cortex and hippocampus) were analyzed for oxidative stress markers, levels of Amyloid-β (Aβ), and key proteins in the NFκB-BDNF/CREB signaling pathway [4].
- **Outcome**: Protriptyline treatment significantly improved spatial memory, reduced oxidative damage, and regulated the NFκB-BDNF/CREB signaling axis, suggesting a protective effect against

neurodegeneration [4].

Research Context: Protriptyline as a Multi-Target Agent

The experimental protocols are grounded in the research concept of "multi-target-directed ligands" (MTDLs) for complex diseases like Alzheimer's [3]. The following diagram illustrates the key pathways and targets investigated for protriptyline in this context.
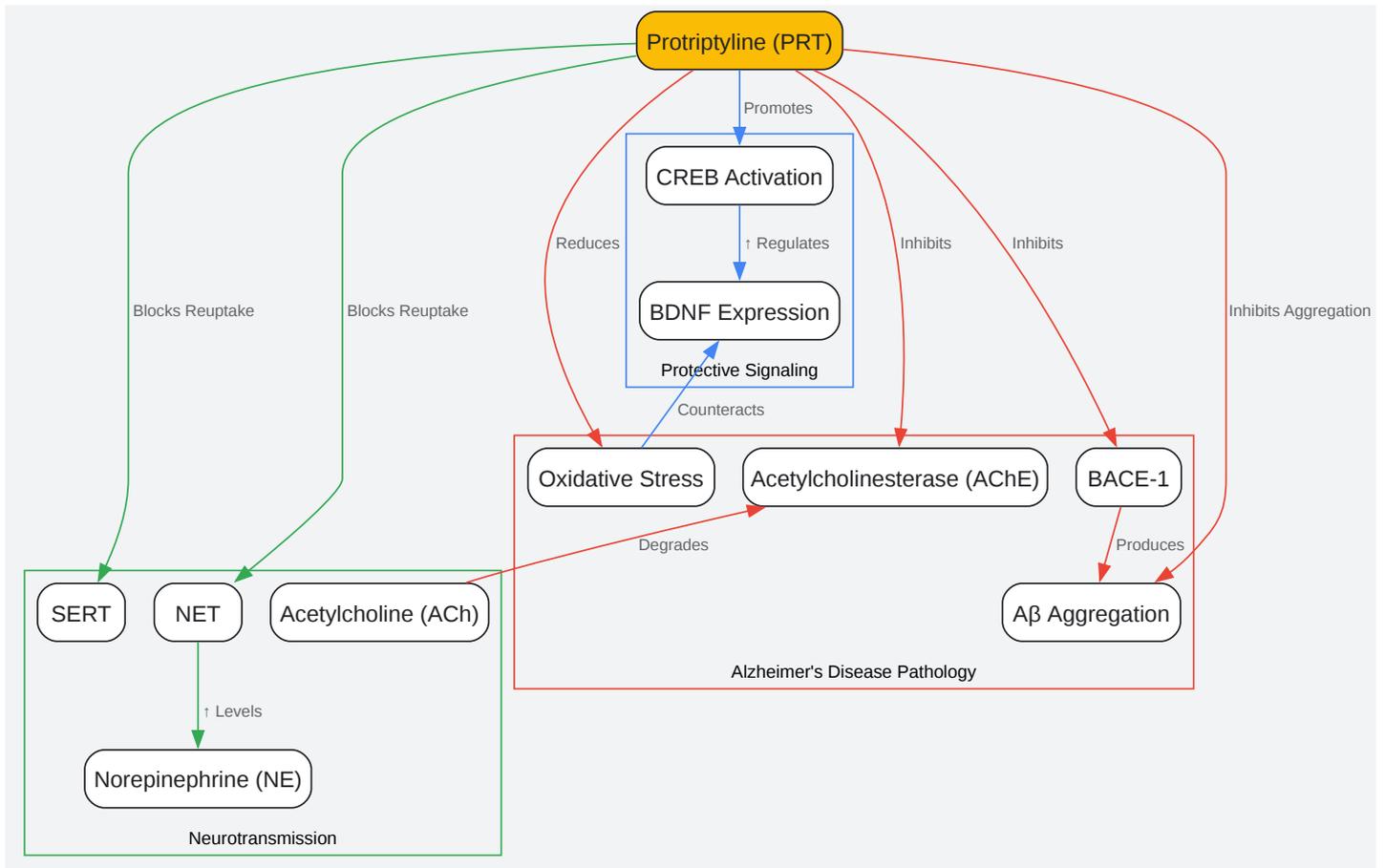
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This diagram shows the multi-target mechanism explored in recent research, where protriptyline appears to act on several fronts relevant to Alzheimer's disease [3] [4].

Tech Support

Key Insights for Your Comparison Guide

For your guide targeting researchers and drug development professionals, the following points may be valuable:

- **Analytical Specificity**: The availability of a deuterated internal standard (Protriptyline-D3) is critical for high-precision quantitative analysis using LC-MS/MS or GC-MS, ensuring accuracy and reproducibility in pharmacokinetic or toxicological studies [2].
- **Beyond Monitoring**: While traditionally used to calibrate assays for therapeutic drug monitoring, protriptyline's reference standard is also relevant for modern drug discovery, particularly in screening campaigns for MTDLs against neurodegenerative diseases [1] [3].
- **Research Validation**: The experimental data from in silico, in vitro, and in vivo studies provide a strong foundation for positioning protriptyline not just as an antidepressant, but as a well-characterized compound with potential for drug repurposing [3] [4].

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References

1. Protriptyline HCl | Certified Solutions Standards [cerilliant.com]

2. Protriptyline-D3 HCl | Certified Solutions Standards [cerilliant.com]

3. Molecular Investigations of Protriptyline as a Multi-Target ... [journals.plos.org]

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